

Norfluorocurarine: A Technical Guide to its Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Norfluorocurarine

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Introduction

Norfluorocurarine is a monoterpene indole alkaloid belonging to the Strychnos family of natural products. As an intermediate in the biosynthesis of the renowned neurotoxin strychnine, **norfluorocurarine** holds significant interest for researchers in natural product chemistry, biosynthesis, and metabolic engineering. Understanding its natural occurrence and the intricate enzymatic machinery responsible for its formation provides a foundation for the potential synthetic biology approaches to produce complex alkaloids. This technical guide provides a comprehensive overview of the known natural sources of **norfluorocurarine** and a detailed exploration of its biosynthetic pathway, including experimental protocols and pathway diagrams.

Natural Sources of Norfluorocurarine

Norfluorocurarine is found as a minor alkaloid in various species of the genus *Strychnos* (family Loganiaceae) and has also been reported in *Tabernaemontana eglandulosa*.^[1] The genus *Strychnos* is a rich source of diverse and structurally complex indole alkaloids, with over 200 known species distributed throughout the tropics.^[2] While extensive quantitative data for major alkaloids like strychnine and brucine in various *Strychnos* species are available, specific quantitative yields for minor alkaloids such as **norfluorocurarine** are not well-documented in the current literature. The table below summarizes the known natural sources of **norfluorocurarine**.

Plant Species	Family	Plant Part	Quantitative Data (Norfluorocurarine)	Reference(s)
Strychnos nongouniensis	Loganiaceae	Not specified	Data not available	[1]
Tabernaemontana eglandulosa	Apocynaceae	Not specified	Data not available	[1]
Strychnos nux-vomica	Loganiaceae	Seeds, Roots	Present as an intermediate in strychnine biosynthesis.[3] [4] Specific yield not reported.	[3][4]

Note: The lack of specific quantitative data for **norfluorocurarine** is likely due to its status as a biosynthetic intermediate, often present in low concentrations compared to the end-product alkaloids.

Biosynthesis of Norfluorocurarine

The biosynthesis of **norfluorocurarine** is intricately linked to the well-elucidated pathway of strychnine.[3][4] Like all monoterpene indole alkaloids, its biosynthesis originates from the precursors tryptophan and geranyl pyrophosphate (GPP).[3] These precursors are converted through a series of enzymatic steps to the central intermediate, geissoschizine.

The key step in the formation of the characteristic Strychnos alkaloid scaffold is the oxidative rearrangement of geissoschizine. This reaction is catalyzed by the enzyme Geissoschizine Oxidase (GO), a cytochrome P450-dependent monooxygenase.[5] This enzyme facilitates the formation of a crucial C2-C16 bond, leading to the formation of dehydropreakuammicine, which is then converted to **norfluorocurarine**. The entire biosynthetic pathway leading to strychnine, including the formation of **norfluorocurarine**, has been successfully reconstituted in the heterologous host *Nicotiana benthamiana*. [3][4]

Biosynthetic Pathway Diagram

The following diagram illustrates the biosynthetic pathway from the central intermediate geissoschizine to strychnine, highlighting the position of **norfluorocurarine**.

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